

Application Note: Spectrophotometric Determination of C.I. Acid Violet 48 Concentration

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Compound of Interest

Compound Name: C.I. Acid Violet 48

Cat. No.: B1624508

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Introduction

C.I. Acid Violet 48 is an anthraquinone dye used in various industrial applications, including the dyeing of wool, silk, and polyamide fibers.[1][2] Its presence in industrial effluents necessitates accurate and reliable methods for its quantification, particularly for wastewater treatment and environmental monitoring studies.[3] UV-Visible spectrophotometry offers a straightforward, cost-effective, and rapid method for determining the concentration of **C.I. Acid Violet 48** in aqueous solutions. This method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species.

Principle

The concentration of **C.I. Acid Violet 48** in a sample is determined by measuring its absorbance at the wavelength of maximum absorbance (λ_{max}) and relating it to a standard calibration curve. The λ_{max} for **C.I. Acid Violet 48** in water is approximately 592 nm.[1][2] A calibration curve is generated by measuring the absorbance of a series of standard solutions of known concentrations. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the concentration from the linear regression of the calibration curve.

Experimental Protocol

1. Apparatus and Reagents

- Apparatus:
 - UV-Visible Spectrophotometer (capable of scanning from 400-800 nm)
 - Matched quartz or glass cuvettes (1 cm path length)
 - Analytical balance (± 0.0001 g)
 - Volumetric flasks (100 mL, 50 mL, 25 mL, 10 mL)
 - Pipettes (various sizes)
 - Beakers
- Reagents:
 - **C.I. Acid Violet 48** powder (CAS No: 12220-51-8)[1][3]
 - Deionized or distilled water

2. Preparation of Stock Solution (100 mg/L)

- Accurately weigh 10.0 mg of **C.I. Acid Violet 48** powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of deionized water to the flask and dissolve the powder completely by gentle swirling or sonication.
- Once dissolved, bring the volume up to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous. This is the 100 mg/L stock solution.

3. Preparation of Standard Solutions

Prepare a series of standard solutions by diluting the stock solution as described in the table below.

Standard	Concentration (mg/L)	Volume of Stock Solution (mL)	Final Volume (mL)
1	1.0	1.0	100
2	2.5	2.5	100
3	5.0	5.0	100
4	7.5	7.5	100
5	10.0	10.0	100

To prepare Standard 1, for example, pipette 1.0 mL of the 100 mg/L stock solution into a 100 mL volumetric flask and dilute to the mark with deionized water.

4. Determination of Maximum Absorbance (λ_{max})

- Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Use the 5.0 mg/L standard solution to determine the λ_{max} .
- Fill a cuvette with deionized water to serve as the blank and zero the instrument.
- Rinse another cuvette with the 5.0 mg/L standard solution and then fill it.
- Scan the absorbance of the solution from 400 nm to 800 nm.
- Identify the wavelength at which the maximum absorbance occurs. This is the λ_{max} . For **C.I. Acid Violet 48**, this should be approximately 592 nm.[\[1\]](#)[\[2\]](#)

5. Generation of Standard Calibration Curve

- Set the spectrophotometer to the determined λ_{max} (e.g., 592 nm).
- Zero the instrument using the deionized water blank.

- Measure the absorbance of each of the prepared standard solutions (1.0, 2.5, 5.0, 7.5, and 10.0 mg/L).
- Record the absorbance values for each concentration.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). The R^2 value should be ≥ 0.99 for a good linear fit.

6. Measurement of Unknown Sample

- If the unknown sample is expected to have a high concentration of **C.I. Acid Violet 48**, dilute it with deionized water to bring the absorbance within the range of the calibration curve.
- Measure the absorbance of the (diluted) unknown sample at the λ_{max} .
- Use the equation of the calibration curve to calculate the concentration of **C.I. Acid Violet 48** in the sample.

$$\text{Concentration (mg/L)} = (\text{Absorbance} - \text{y-intercept}) / \text{slope}$$

- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration in the original sample.

Data Presentation

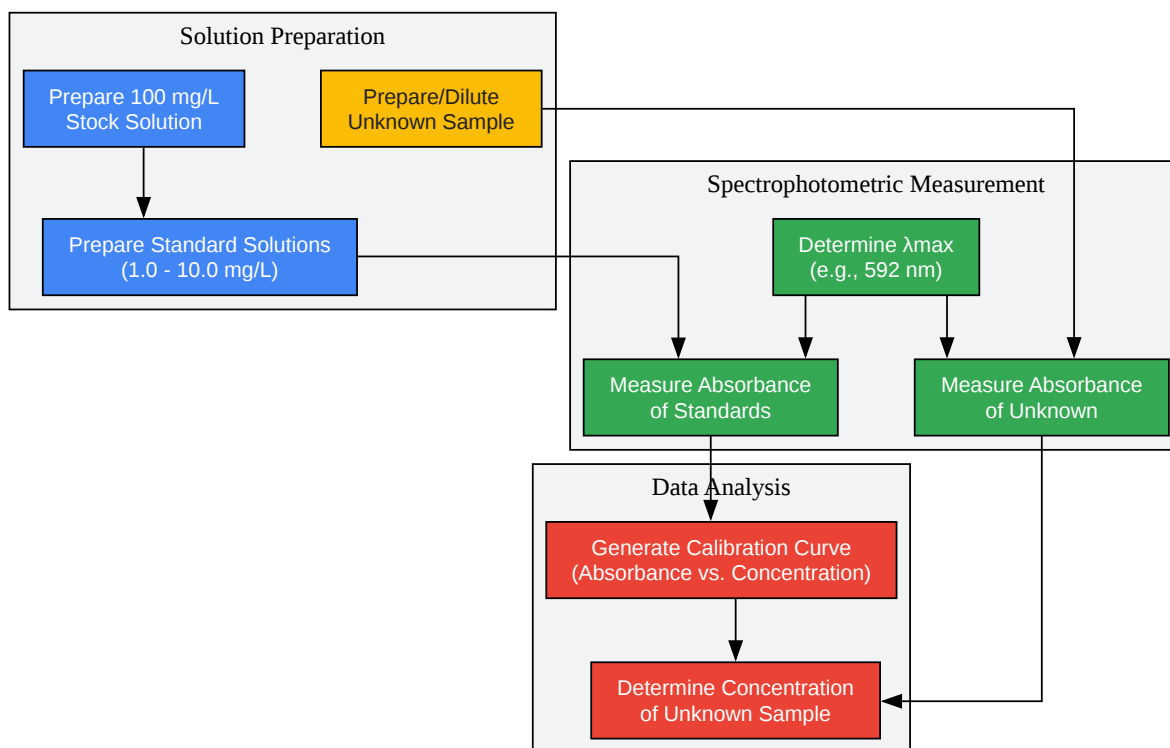
Table 1: Calibration Curve Data for **C.I. Acid Violet 48**

Standard Concentration (mg/L)	Absorbance at λ_{max} (e.g., 592 nm)
1.0	[Insert Absorbance]
2.5	[Insert Absorbance]
5.0	[Insert Absorbance]
7.5	[Insert Absorbance]
10.0	[Insert Absorbance]
Unknown Sample	[Insert Absorbance]

Table 2: Summary of Spectrophotometric Parameters

Parameter	Value
λ_{max}	[e.g., 592 nm]
Calibration Curve Equation	[e.g., $y = mx + c$]
Coefficient of Determination (R^2)	[e.g., ≥ 0.99]

Visualization



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References

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- 2. scispace.com [scispace.com]

- 3. C.I. Acid Violet 48 | 12220-51-8 | Benchchem [benchchem.com]
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